

Technical Whitepaper: 1,1-Ethanedisulfonyl Chloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,1-Ethanedisulfonyl chloride

Cat. No.: B8530596

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Reagent Utility in Heterocyclic Synthesis and Materials Science

Part 1: Executive Summary

1,1-Ethanedisulfonyl chloride (CAS: 22317-89-1) is a specialized geminal disulfonyl electrophile. Unlike its vicinal counterpart (1,2-ethanedisulfonyl chloride), the 1,1-isomer possesses a unique structural motif where two sulfonyl chloride groups are attached to the same carbon atom. This "gem-disulfonyl" architecture confers distinct electronic properties, most notably the enhanced acidity of the

-proton and the potential to serve as a single-carbon anchor in heterocycle formation.

This guide provides a comprehensive technical analysis of **1,1-ethanedisulfonyl chloride**, moving beyond basic catalog data to explore its mechanistic behavior, synthesis protocols, and applications in high-performance electrolytes and drug discovery.

Part 2: Chemical Identity & Physical Characteristics[1][2][3][4]

The geminal arrangement of electron-withdrawing sulfonyl groups creates a highly electrophilic center with specific solubility and stability profiles.

Table 1: Physicochemical Profile

Property	Value/Description	Note
IUPAC Name	Ethane-1,1-disulfonyl dichloride	
CAS Number	22317-89-1	Distinct from 1,2-isomer (CAS 31469-08-6)
Formula		MW: 227.09 g/mol
Structure		Chiral center (racemic mixture typically used)
Appearance	Colorless to pale yellow liquid	Darkens upon moisture exposure
Density		High density due to sulfur/chlorine content
Boiling Point	256–257 °C (760 mmHg)	Decomposes at high T; vacuum distillation recommended
Solubility	, , THF,	Reacts violently with water/alcohols

Part 3: Mechanistic Reactivity Profile

The reactivity of **1,1-ethanedisulfonyl chloride** is defined by two competing mechanistic pathways: Bis-Electrophilic Substitution and

-Deprotonation.

1. Bis-Electrophilic Substitution

The molecule acts as a "linchpin" reagent. The two sulfonyl chloride groups can undergo sequential nucleophilic substitution with primary amines or diols.

- Kinetic Control: The first substitution is rapid, forming a mono-sulfonamide/sulfonate.
- Thermodynamic Control: The second substitution is slower due to the steric bulk and electronic deactivation from the first sulfonamide group, often requiring elevated temperatures or stronger bases.

2. The "Geminal Effect" (C-H Acidity)

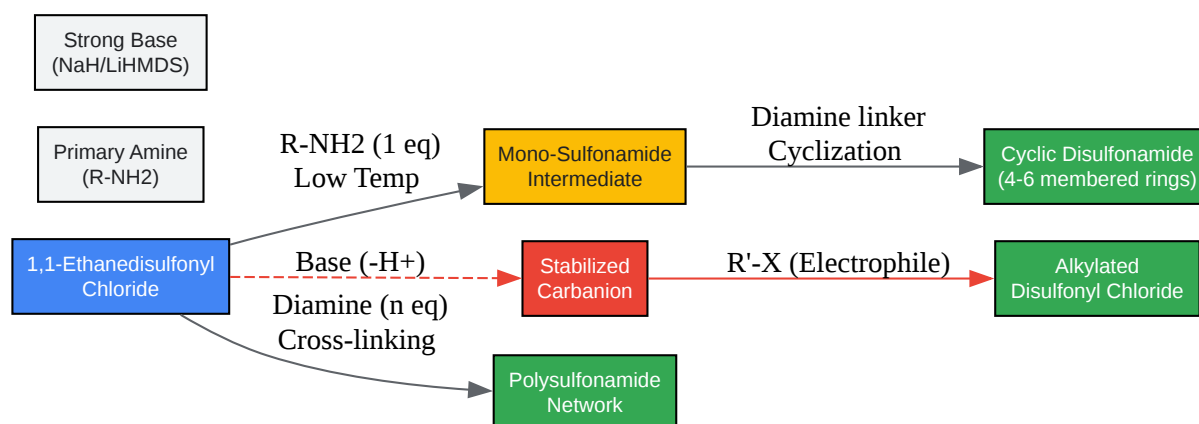
The proton on the central carbon (

) is highly acidic (

estimated $pK_a < 10$) due to the inductive effect of two sulfonyl groups.

- Consequence: Use of non-nucleophilic bases (e.g., LiHMDS, NaH) can generate a stabilized carbanion, allowing for alkylation prior to sulfonamide formation. This is a key advantage over 1,2-disulfonyl derivatives.

3. Visualizing the Reaction Landscape



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Figure 1: Divergent reaction pathways for **1,1-ethanedisulfonyl chloride** showing nucleophilic attack vs.

-carbon modification.

Part 4: Synthesis & Production Protocols

While often purchased, in-house synthesis is required for high-purity applications (e.g., battery electrolytes) to avoid trace hydrolysis products.

Protocol A: Chlorination of 1,1-Ethanedisulfonic Acid (Standard)

This is the most reliable method for generating high-purity material.

- **Precursor Preparation:** 1,1-Ethanedisulfonic acid is dissolved in anhydrous carbon disulfide () or dichloromethane (DCM).
- **Chlorination:** Phosphorus pentachloride () is added in portions.
 - **Stoichiometry:** 2.2 equivalents of per 1 equivalent of acid.
 - **Temperature:** Reflux (approx. 40–50 °C for DCM) for 4 hours.
- **Quenching & Isolation:**
 - Cool to 0 °C.
 - Pour onto crushed ice (rapidly, to minimize hydrolysis).
 - Extract with DCM (mL).
 - Dry over and concentrate in vacuo.

- Purification: Vacuum distillation is mandatory to remove phosphoryl chloride () byproducts.

Protocol B: Oxidative Chlorosulfonation (Alternative)

Useful when starting from thiols or disulfides.^[1]

- Reagents: Ethyl disulfide +
gas + Acetic Acid/
.
- Note: This method is hazardous due to chlorine gas usage and difficult temperature control (°C required to prevent bond cleavage).

Part 5: Applications in Drug Discovery & Materials

1. Medicinal Chemistry: Cyclic Sulfamides

1,1-Ethanedisulfonyl chloride reacts with 1,2-diamines or 1,3-diamines to form cyclic disulfonamides. These heterocycles are bioisosteres for cyclic ureas and have shown potential as:

- Protease Inhibitors: The rigid sulfonyl core mimics the transition state of peptide hydrolysis.
- Anti-inflammatory Agents: Modulators of chemokine receptors.

2. Lithium-Ion Battery Electrolytes

Recent patents highlight the use of gem-disulfonyl derivatives as electrolyte additives.

- Function: They form a stable Solid Electrolyte Interphase (SEI) on the anode.
- Mechanism: The geminal structure allows for reductive decomposition at higher potentials than standard carbonates, protecting the graphite anode from exfoliation.

3. Polymer Cross-Linking

Used to cross-link polyamines or polyols.[2] The "short tether" (1 carbon atom) between sulfonyl groups creates extremely rigid polymer networks with high thermal stability (enhancement).

Part 6: Handling, Stability & Safety (E-E-A-T)

Critical Safety Warning: Sulfonyl chlorides are lachrymators and corrosive. **1,1-Ethanedisulfonyl chloride** poses specific risks due to its density and reactivity.

- Storage: Store under inert atmosphere (or Ar) at 2–8 °C. Moisture exposure generates HCl gas and 1,1-ethanedisulfonic acid, which is highly corrosive.
- Hydrolysis Management: If the liquid turns cloudy or fumes upon opening, it has hydrolyzed. Do not use for sensitive nucleophilic substitutions.
- Spill Protocol: Neutralize with dilute sodium bicarbonate solution or soda ash. Do not use water directly as it will generate an acidic mist.
- PPE: Double nitrile gloves, chemical splash goggles, and a face shield are mandatory. Work exclusively in a fume hood.

References

- ChemBK. (2024). 1,1-Ethanedisulfonyl dichloride Safety and Synthesis. Retrieved from [\[Link\]](#)
- Google Patents. (2015). WO2015064712A1 - Method for producing methylene-disulfonic acid compound.[3] Retrieved from
- PubChem. (2025).[4][5] Ethane-1,2-disulfonyl dichloride (Comparative Data).[4][3] National Library of Medicine.[4] Retrieved from [\[Link\]](#)

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Sources

- [1. organic-chemistry.org \[organic-chemistry.org\]](https://www.organic-chemistry.org)
- [2. 1,1-Ethanedisulfonyl Chloride|C2H4Cl2O4S2 \[benchchem.com\]](https://www.benchchem.com)
- [3. TW201527266A - Method for producing methylene disulfonyl chloride compound - Google Patents \[patents.google.com\]](https://patents.google.com)
- [4. Ethane-1,2-disulfonyl dichloride | C2H4Cl2O4S2 | CID 12322398 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [5. Ethanesulfonyl chloride | C2H5ClO2S | CID 11667 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Technical Whitepaper: 1,1-Ethanedisulfonyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8530596/docs#technical-whitepaper-1-1-ethanedisulfonyl-chloride\]](https://www.benchchem.com/product/b8530596/docs#technical-whitepaper-1-1-ethanedisulfonyl-chloride)

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